

# Paniculidine C: A Technical Overview of its Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Paniculidine C*

Cat. No.: *B1247875*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Paniculidine C**, a natural product isolated from the plant *Murraya exotica* L. (also known as *Murraya paniculata*), is an indole alkaloid with the IUPAC name (2R)-4-(1H-indol-3-yl)-2-methylbutan-1-ol.[1] This document provides a concise summary of the currently available physical and chemical properties of **Paniculidine C**. While a comprehensive experimental profile remains to be fully elucidated in publicly accessible literature, this guide consolidates the existing data to support further research and development efforts.

## Core Physical and Chemical Data

A summary of the known physical and chemical properties of **Paniculidine C** is presented in the table below. It is important to note that some of these properties are predicted and await experimental verification.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO	[1][2]
Molecular Weight	203.28 g/mol	[2]
CAS Number	97399-95-6	[1]
Appearance	Oil	[1]
Density (predicted)	1.31 g/cm <sup>3</sup>	[1]
Boiling Point	Not available	
Melting Point	Not applicable (as it is an oil)	
Solubility	Not available	

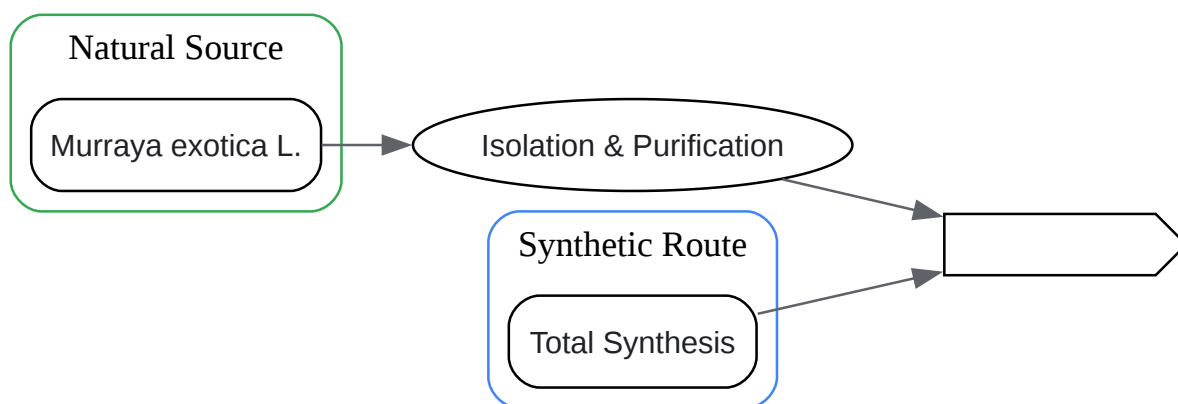
## Spectroscopic Data

Detailed experimental spectroscopic data for **Paniculidine C**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR), and Mass Spectrometry (MS), are not extensively reported in the available literature. A predicted <sup>13</sup>C NMR spectrum is available, though experimental validation is required. The acquisition of comprehensive spectral data is a critical step for the unambiguous identification and characterization of this compound.

## Synthesis and Isolation

**Paniculidine C** is a naturally occurring alkaloid found in *Murraya exotica* L.[1] For research purposes, it can be isolated from its natural source. Additionally, a total synthesis of (±)-**Paniculidine C** has been reported, providing a potential route for obtaining the compound for further investigation.

## Logical Workflow for Obtaining Paniculidine C



[Click to download full resolution via product page](#)

Caption: Sourcing pathways for **Paniculidine C**.

## Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available information regarding the biological activity, mechanism of action, or any associated signaling pathways for **Paniculidine C**. This represents a significant knowledge gap and a promising area for future pharmacological and biochemical research.

## Future Directions

The development of a comprehensive technical profile for **Paniculidine C** necessitates further experimental investigation. Key areas for future research include:

- Detailed Spectroscopic Analysis: Acquisition and interpretation of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and high-resolution mass spectrometry data to create a complete spectral fingerprint.
- Determination of Physicochemical Properties: Experimental measurement of boiling point, solubility in various solvents (aqueous and organic), and other relevant physical constants.
- Biological Screening: A broad-based screening of **Paniculidine C** against various biological targets to identify potential pharmacological activities.
- Mechanism of Action Studies: Upon identification of any significant biological activity, elucidation of the underlying mechanism of action and identification of molecular targets and

signaling pathways.

The information presented in this guide serves as a foundational resource for researchers interested in **Paniculidine C**. The significant gaps in the existing data highlight the numerous opportunities for novel discoveries in the chemistry and biology of this natural product.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. compoundchem.com [compoundchem.com]
- To cite this document: BenchChem. [Paniculidine C: A Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1247875#paniculidine-c-physical-and-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)